

Commercial suppliers of 3-Iodo-4-methoxy-pyridin-2-ylamine

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Compound of Interest

Compound Name: 3-Iodo-4-methoxy-pyridin-2-ylamine

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An In-Depth Technical Guide to the Commercial Sourcing of **3-Iodo-4-methoxy-pyridin-2-ylamine** for Scientific Research

Authored by: A Senior Application Scientist

This guide provides researchers, scientists, and drug development professionals with a comprehensive framework for sourcing and qualifying **3-Iodo-4-methoxy-pyridin-2-ylamine** (CAS No. 956485-64-6), a critical heterocyclic building block. The integrity of your research and development pipeline begins with the quality of your starting materials. This document moves beyond a simple list of vendors to establish a robust methodology for supplier evaluation, incoming material verification, and safe handling.

Introduction: The Strategic Importance of 3-Iodo-4-methoxy-pyridin-2-ylamine

3-Iodo-4-methoxy-pyridin-2-ylamine is a substituted pyridine derivative that serves as a valuable intermediate in medicinal chemistry and organic synthesis. Its structural features—an amine for nucleophilic reactions, a methoxy group influencing electronic properties, and an iodine atom prime for cross-coupling reactions—make it a versatile scaffold.

Heterocyclic compounds are foundational to modern pharmaceuticals, with nitrogen-containing heterocycles being particularly prominent.^[1] An analysis of drugs approved by the U.S. Food

and Drug Administration (FDA) found that 59% of unique small-molecule drugs contain at least one nitrogen heterocycle, highlighting the immense contribution of these scaffolds to medicine. [1] The strategic procurement of high-quality building blocks like **3-Iodo-4-methoxy-pyridin-2-ylamine** is, therefore, a critical first step in the drug discovery process.

Chemical Properties:

- Molecular Formula: C₆H₇IN₂O [2][3][4]
- Molecular Weight: 250.04 g/mol [2][5]
- SMILES: COc1ccnc(N)c1I [2]

The Supplier Landscape: A Framework for Critical Evaluation

Sourcing this compound requires a more rigorous approach than simply selecting the lowest-cost provider. The supplier's commitment to quality, transparency, and documentation is paramount. The following criteria form a robust framework for qualifying a potential supplier.

Purity, Identity, and Analytical Validation

The cornerstone of supplier qualification is the analytical data they provide. A supplier's refusal or inability to provide comprehensive data should be considered a significant red flag.

- Certificate of Analysis (CoA): A batch-specific CoA is non-negotiable. This document should not merely state a purity value but should detail the methods used to arrive at that conclusion. A comprehensive CoA will typically include:
 - Purity by HPLC: High-Performance Liquid Chromatography (HPLC) is the standard for purity assessment. Look for a chromatogram and a stated purity of ≥97% for research applications.
 - Structural Confirmation by ¹H NMR: Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy confirms the chemical structure. The CoA should state that the spectrum is "Consistent with structure."

- Identity Confirmation by Mass Spectrometry (MS): This confirms the molecular weight of the compound.
- A Critical Caveat: Some large suppliers offer product lines aimed at early-stage discovery where analytical data is not routinely collected. For example, Sigma-Aldrich's "AldrichCPR" line for this compound explicitly notes: "Sigma-Aldrich does not collect analytical data for this product. Buyer assumes responsibility to confirm product identity and/or purity."^[2] While potentially useful for initial screening, such products carry a higher risk and necessitate rigorous in-house validation.

Documentation and Supply Chain Transparency

Robust documentation is essential for experimental reproducibility and, in later stages, regulatory compliance.

- Safety Data Sheet (SDS): The SDS is a critical document for ensuring laboratory safety. It provides detailed information on hazards, handling, storage, and emergency procedures.^[2]^[6]
- Country of Origin (COO): While less critical for early research, knowing the country of origin becomes important for managing supply chain risk and for projects under GMP (Good Manufacturing Practice) guidelines.

Supplier Reliability and Scalability

- Lot-to-Lot Consistency: Inconsistent quality between batches can derail a research program. Inquire about the supplier's quality management system (e.g., ISO 9001 certification) and their processes for ensuring batch consistency.
- Scale-Up Capability: If your project may advance to preclinical or clinical stages, it is vital to know if the supplier can manufacture the compound in larger quantities (kilogram scale) under more stringent quality controls.

Supplier Comparison Matrix

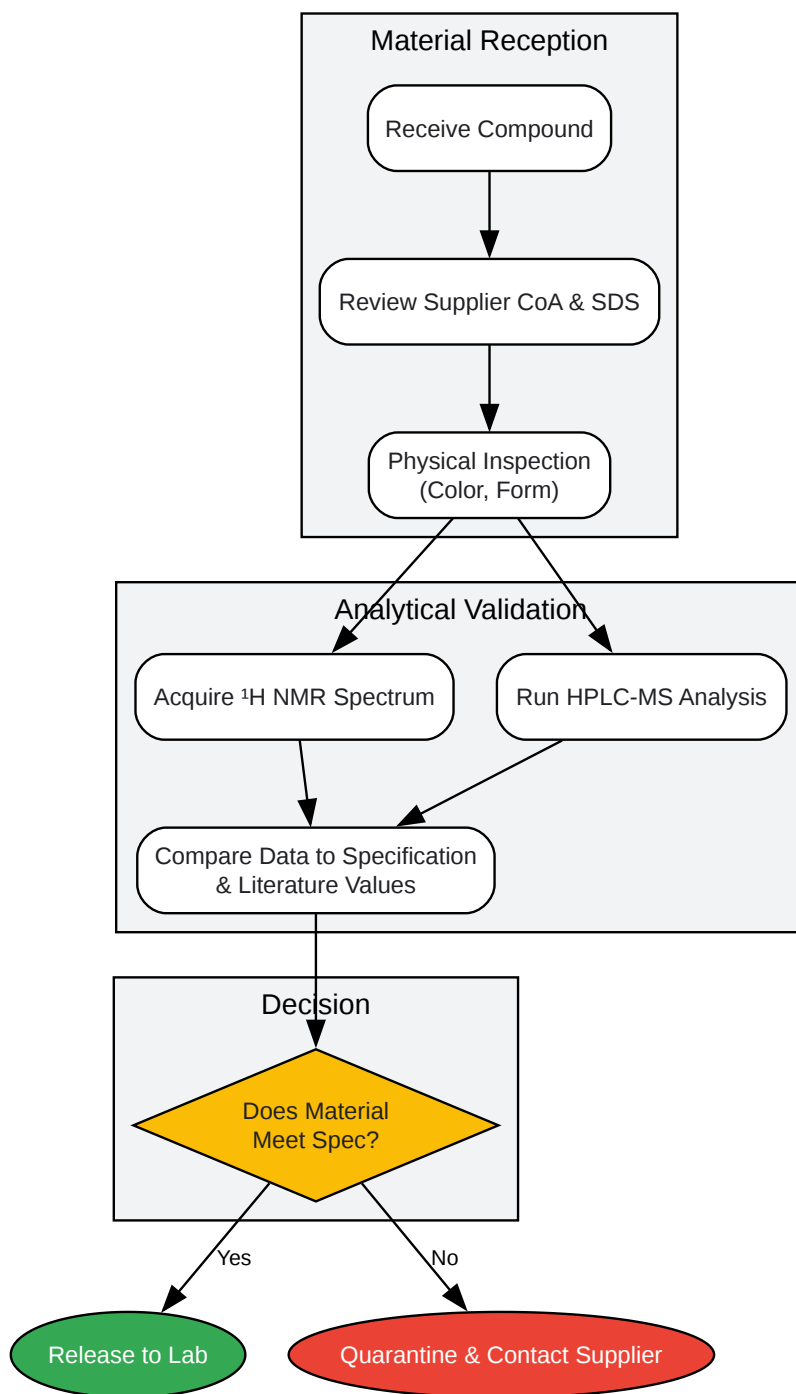
The following table provides a comparative overview of representative suppliers for **3-Iodo-4-methoxy-pyridin-2-ylamine**. This is not an exhaustive list but serves to illustrate the application of the evaluation criteria.

Supplier	Product/CAS Number	Stated Purity/Specifications	Available Documentation	Key Considerations
Sigma-Aldrich (via Fisher Scientific)	ADE000406 / 956485-64-6	"AldrichCPR"	SDS	No analytical data provided; buyer must verify identity and purity. [2] [7]
Santa Cruz Biotechnology	sc-486369 / 956485-64-6	Information not readily available	SDS	Primarily a life sciences supplier; chemical purity data may require specific inquiry. [5]
BenchChem	B2093 / 956485-64-6	>95%	CoA available upon request	Specializes in building blocks for drug discovery.
Generic Chemical Platforms	956485-64-6	Varies by listing	Varies	Platforms like eMolecules aggregate multiple suppliers; diligence is required to vet the ultimate source. [8]

Mandatory Workflow: In-House Quality Verification

Trust but verify. An internal verification protocol is a self-validating system that ensures the material you are using meets the requirements of your experiment, regardless of the supplier's claims.

Figure 1: In-House Quality Verification Workflow

[Click to download full resolution via product page](#)Caption: Workflow for incoming quality control of **3-Iodo-4-methoxy-pyridin-2-ylamine**.

Experimental Protocol: Incoming Quality Control

- Documentation Review: Upon receipt, immediately compare the supplier's CoA and the material's label against your purchase order to ensure the correct compound and lot number have been received.
- Physical Inspection: Observe the material's physical properties. It is typically a solid.^[2] Note any discrepancies in color or form compared to the supplier's description.
- Structural Confirmation (¹H NMR):
 - Prepare a sample by dissolving ~5-10 mg of the compound in a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
 - Acquire a standard proton NMR spectrum.
 - Process the spectrum and compare the chemical shifts, integration, and splitting patterns to the expected structure of **3-Iodo-4-methoxy-pyridin-2-ylamine**.
- Purity and Identity Confirmation (LC-MS):
 - Prepare a dilute solution of the compound (~1 mg/mL) in a suitable solvent (e.g., methanol or acetonitrile).
 - Inject the sample onto a reverse-phase HPLC system (e.g., C18 column) coupled to a mass spectrometer.
 - Run a gradient elution method (e.g., water/acetonitrile with 0.1% formic acid).
 - Analyze the resulting chromatogram to determine the purity by peak area percentage.
 - Confirm the mass of the main peak corresponds to the expected molecular weight of the compound ([M+H]⁺ ≈ 251.0).
- Release or Quarantine: If the analytical data confirms the structure and meets your purity requirements, release the material for use. If discrepancies are found, quarantine the material and contact the supplier's technical service department immediately with your data.

Safe Handling and Storage Protocols

Substituted pyridines require careful handling. The following guidelines are synthesized from typical Safety Data Sheets.

- Personal Protective Equipment (PPE): Always wear chemical splash goggles, a lab coat, and chemical-resistant gloves (nitrile or neoprene are recommended).[9][10]
- Engineering Controls: Handle this compound in a properly functioning certified laboratory chemical fume hood to avoid inhalation of dust or vapors.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[10][11]
Protect from light.
- Hazard Identification: This compound is associated with the following hazards:
 - H302: Harmful if swallowed.[2]
 - H317: May cause an allergic skin reaction.[2]
 - H318: Causes serious eye damage.[2]
- Emergency Procedures:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water.[10]
 - Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station and seek immediate medical attention.[9]
 - Ingestion/Inhalation: Move to fresh air. Seek immediate medical attention.

Conclusion: A Proactive Approach to Sourcing

The quality of a chemical building block is a foundational variable in the success of a research program. By transitioning from a passive procurement model to a proactive qualification and verification strategy, researchers can mitigate risks associated with material quality, enhance experimental reproducibility, and build a more reliable and transparent supply chain. A rigorous,

data-driven approach to sourcing **3-Iodo-4-methoxy-pyridin-2-ylamine** and other critical reagents is an investment in scientific integrity.

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